

Natural sources and isolation of Carasiphenol C

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Compound of Interest

Compound Name: Carasiphenol C

Cat. No.: B12093399

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An In-depth Technical Guide to the Natural Sources and Isolation of **Carasiphenol C**

Introduction

Carasiphenol C is a naturally occurring oligostilbenoid, specifically a resveratrol trimer.^{[1][2][3]} As a member of the stilbenoid class of polyphenols, it is formed through the oxidative coupling of resveratrol units.^{[1][4]} These compounds are of significant interest to the scientific community due to their diverse and potent biological activities. This guide provides a comprehensive overview of the known natural sources of **Carasiphenol C**, detailed methodologies for its isolation and purification, and its key physicochemical properties, tailored for researchers, scientists, and drug development professionals.

Natural Sources of Carasiphenol C

Carasiphenol C has been identified and isolated from a select number of plant species across different families. The primary sources reported in the literature are detailed below. The genus *Caragana*, in particular, is recognized as a rich source of unique oligostilbenes.

Table 1: Natural Sources of **Carasiphenol C**

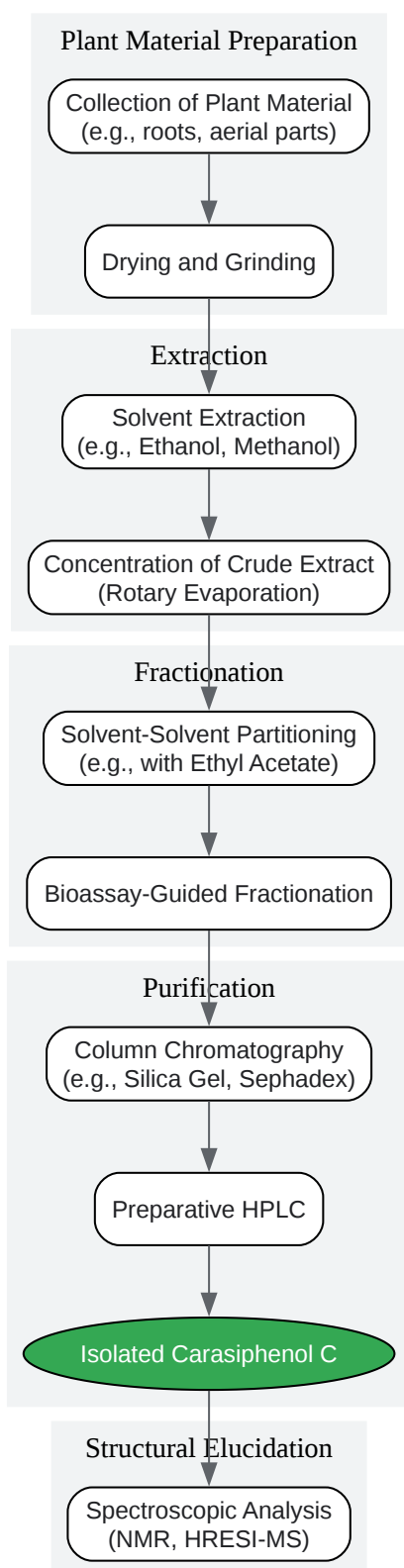
Plant Species	Family	Part of Plant Used	Reference(s)
<i>Caragana sinica</i>	Fabaceae	Aerial parts, Roots	
<i>Cenchrus echinatus</i>	Poaceae	Seeds, Roots	
<i>Carex humilis</i>	Cyperaceae	Not specified	

Isolation and Purification Protocols

The isolation of **Carasiphenol C**, like other oligostilbenoids, involves multi-step extraction and chromatographic purification. The general workflow begins with the collection and processing of the plant material, followed by solvent extraction and a series of chromatographic separations to isolate the compound of interest.

General Experimental Workflow

The following diagram illustrates a generalized workflow for the isolation of **Carasiphenol C** from a plant source, based on methodologies described for related compounds.



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Caption: Generalized workflow for the isolation and purification of **Carasiphenol C**.

Detailed Methodologies

1. Extraction from Caragana sinica (Roots)

- **Plant Material:** The roots of *Caragana sinica* are collected, dried, and pulverized.
- **Extraction:** The powdered plant material is extracted with a suitable solvent, such as methanol or ethanol, at room temperature. The extraction is typically repeated multiple times to ensure maximum yield.
- **Concentration:** The solvent from the combined extracts is removed under reduced pressure using a rotary evaporator to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate. The ethyl acetate-soluble fraction is often enriched with phenolic compounds like oligostilbenoids.
- **Purification:** The ethyl acetate fraction is subjected to a series of chromatographic techniques. This may include open column chromatography on silica gel or Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Carasiphenol C**.

2. Extraction from Cenchrus echinatus (Seeds and Roots)

- **Plant Material:** The seeds and roots of *Cenchrus echinatus* are processed into a fine powder.
- **Extraction:** A methanol extract of the plant material is prepared.
- **Fractionation:** The resulting methanol extract is partitioned, with an ethyl acetate fraction being collected for further study.
- **Purification:** The ethyl acetate fraction, which contains a mixture of stilbenoids, is further purified. This involves chromatographic methods, which led to the successful isolation of pallidol, **Carasiphenol C**, and nepalensinol B.

3. Structural Elucidation

The definitive identification of isolated **Carasiphenol C** is achieved through comprehensive spectroscopic analysis. Techniques employed include:

- 1D and 2D Nuclear Magnetic Resonance (NMR): Including ^1H NMR, ^{13}C NMR, COSY, HMQC, and HMBC experiments to determine the connectivity of atoms.
- High-Resolution Electrospray Ionization Mass Spectrometry (HRESI-MS): To determine the precise molecular formula.

Physicochemical and Spectroscopic Data

The fundamental properties of **Carasiphenol C** are summarized in the table below. This data is crucial for its identification and characterization.

Table 2: Physicochemical Properties of **Carasiphenol C**

Property	Value	Reference(s)
Molecular Formula	$\text{C}_{42}\text{H}_{32}\text{O}_9$	
Molecular Weight	680.70 g/mol	
CAS Number	868168-04-1	
Class	Stilbenoid, Oligostilbenoid	
Appearance	Brown solid (as described for a related isolated compound)	

Conclusion

Carasiphenol C is a complex resveratrol trimer with established natural sources in the plant kingdom, particularly within the Caragana and Cenchrus genera. Its isolation requires a systematic approach involving solvent extraction, partitioning, and multiple stages of chromatography. The detailed protocols and data presented in this guide offer a valuable resource for natural product chemists, pharmacologists, and drug discovery professionals interested in the therapeutic potential of oligostilbenoids. Further research into the biological activities and potential applications of **Carasiphenol C** is warranted.

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